

Unraveling Rishitinone Biosynthesis: Application Notes and Protocols for Isotope Labeling Studies

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Compound of Interest

Compound Name: *Rishitinone*

Cat. No.: *B15561783*

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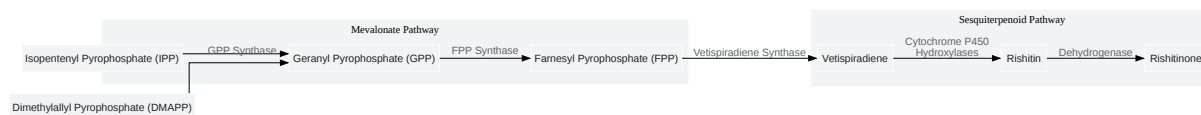
These application notes provide a comprehensive guide to investigating the biosynthesis of **rishitinone**, a vital sesquiterpenoid phytoalexin, using stable isotope labeling techniques. The protocols and data presentation guidelines outlined herein are designed to facilitate the elucidation of its biosynthetic pathway, identify key enzymatic steps, and quantify metabolic flux, offering valuable insights for crop protection and drug development.

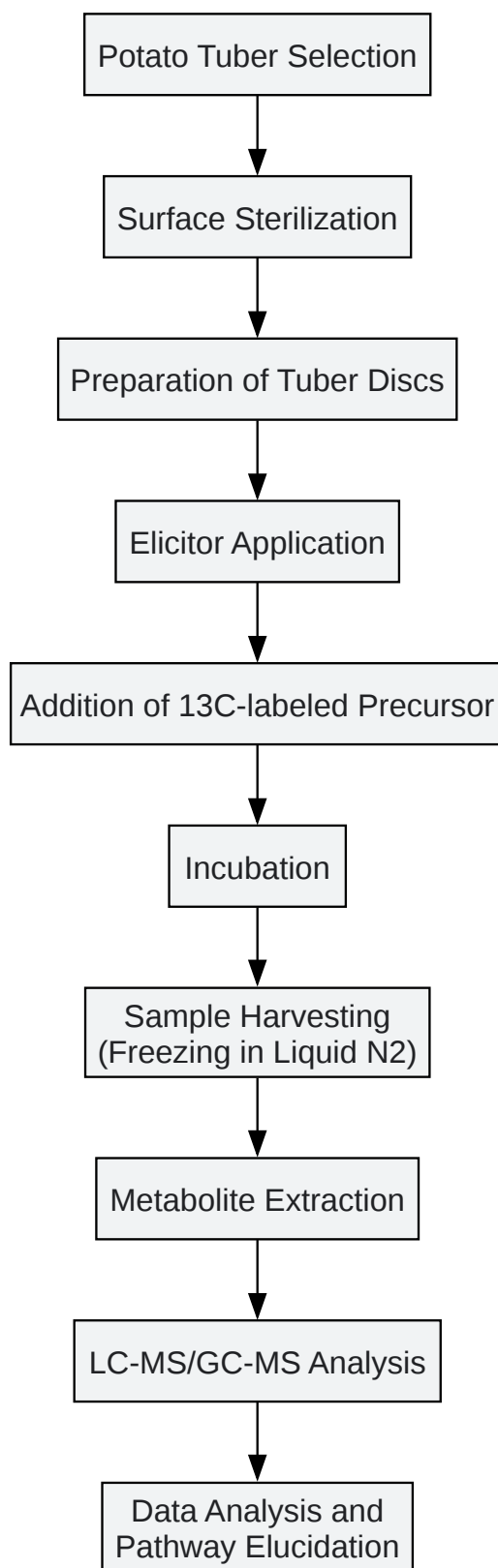
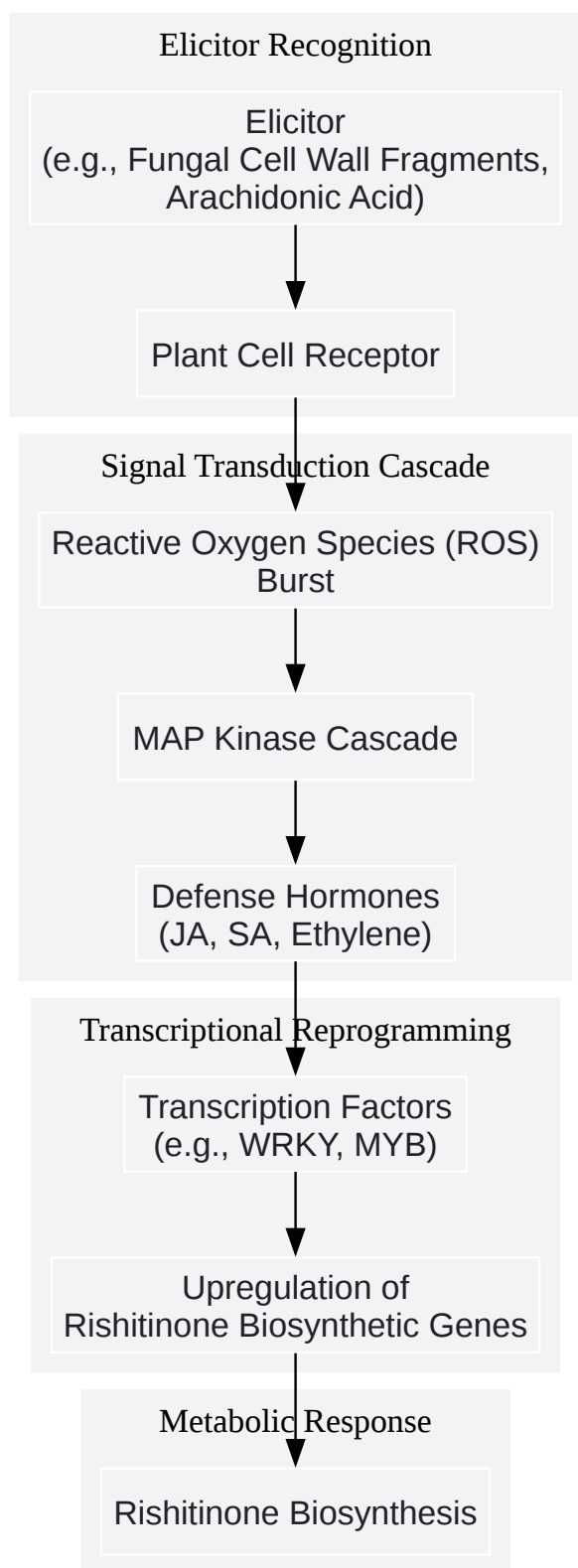
Introduction

Rishitinone, along with its precursor rishitin, is a key phytoalexin produced by plants of the Solanaceae family, such as potato (*Solanum tuberosum*), in response to pathogen attack. Understanding the intricate biosynthetic pathway of this defense compound is crucial for developing strategies to enhance plant disease resistance and for exploring its potential pharmacological applications. Isotope labeling is a powerful technique that allows researchers to trace the metabolic fate of precursors and intermediates, providing definitive evidence for biosynthetic pathways and enabling the quantification of metabolic fluxes. This document details the methodologies for conducting isotope labeling studies to investigate **rishitinone** biosynthesis.

Proposed Biosynthetic Pathway of Rishitinone

Rishitinone is synthesized via the mevalonate (MVA) pathway, starting from the universal C5 precursors, isopentenyl pyrophosphate (IPP) and its isomer dimethylallyl pyrophosphate (DMAPP). The proposed pathway, based on studies of sesquiterpenoid biosynthesis in Solanaceae, is outlined below.





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